

# Application Note: Preparation of Synta66 Stock Solution in DMSO

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## Compound of Interest

Compound Name: Synta66

Cat. No.: B1662435

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Synta66** in dimethyl sulfoxide (DMSO). **Synta66** is a potent and selective inhibitor of the Ca<sup>2+</sup> release-activated Ca<sup>2+</sup> (CRAC) channel, Orai1, which is a key component of store-operated calcium entry (SOCE) in numerous cell types.<sup>[1][2][3]</sup> Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data in studies related to immunology, oncology, and neurobiology.

## Chemical and Physical Properties

**Synta66** is a white to gray solid compound.<sup>[1]</sup> Its key properties are summarized below for ease of reference.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>17</sub> FN <sub>2</sub> O <sub>3</sub>	<sup>[1]</sup>
Molecular Weight	352.36 g/mol	<sup>[1]</sup>
CAS Number	835904-51-3	<sup>[1]</sup>
Solubility in DMSO	77.5 mg/mL (approx. 220 mM)	<sup>[1]</sup>
Purity	>98% (typical)	<sup>[3]</sup>

# Experimental Protocol: Preparing a 50 mM Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **Synta66** in DMSO, a concentration commonly used for subsequent dilution to working concentrations (e.g., 10  $\mu$ M) for in vitro experiments.[2]

## 2.1 Materials and Equipment

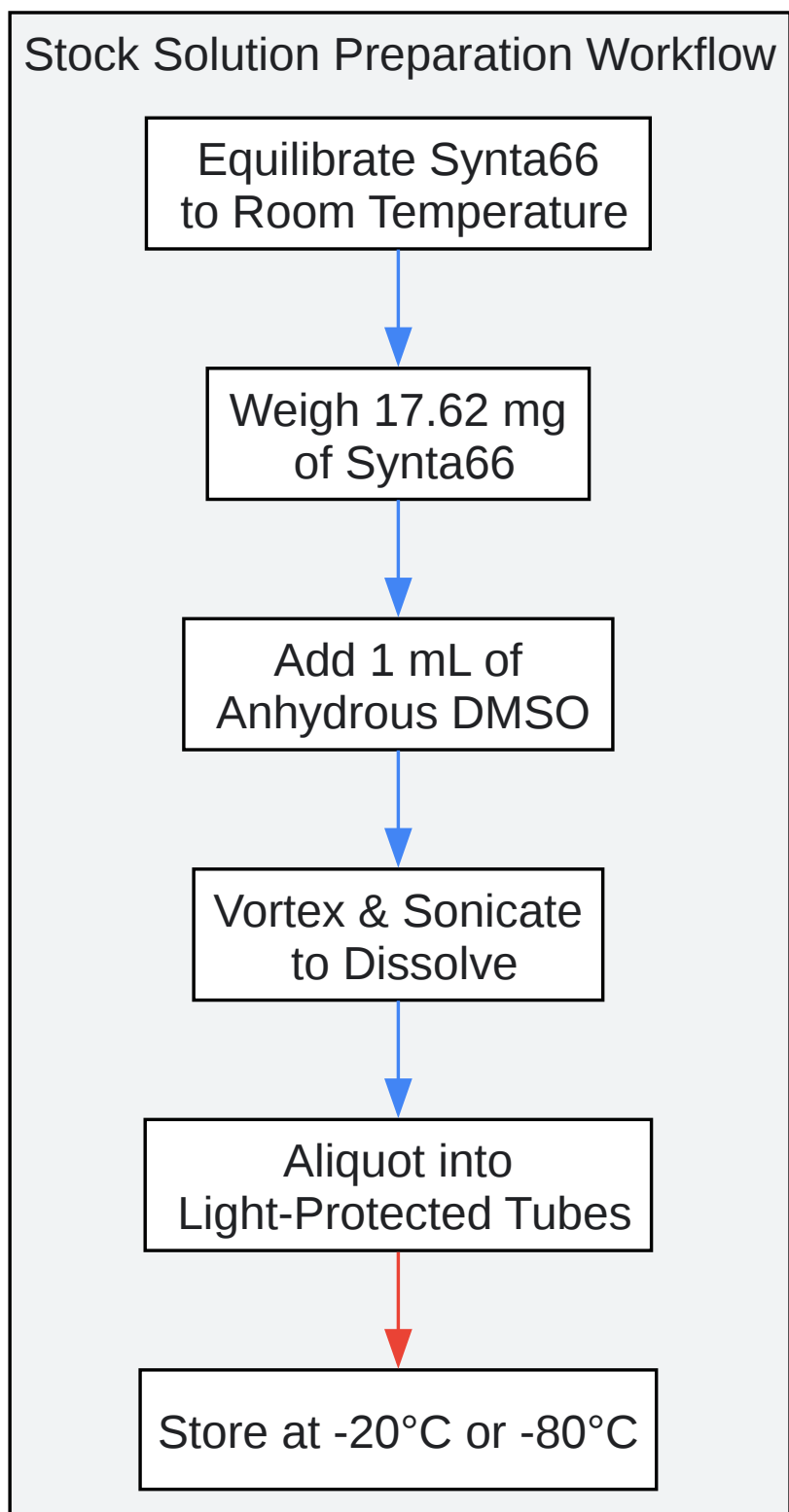
- **Synta66** powder (CAS 835904-51-3)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO, cell culture grade)
- Analytical balance
- Microcentrifuge tubes (1.5 mL, sterile, amber or covered in foil)
- Pipettes and sterile filter tips
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

## 2.2 Step-by-Step Procedure

- Preparation: Before opening the vial, allow the **Synta66** powder to equilibrate to room temperature for at least 60 minutes.[4] This prevents condensation of moisture onto the compound.
- Calculation: To prepare a 50 mM stock solution, calculate the required mass of **Synta66**.
  - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
  - For 1 mL of 50 mM stock:
  - $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 352.36 \text{ g/mol} \times 0.001 \text{ L} = 17.62 \text{ mg}$

- Weighing: Carefully weigh 17.62 mg of **Synta66** powder and transfer it into a sterile 1.5 mL microcentrifuge tube.
- Dissolution:
  - Add 1 mL of high-purity, anhydrous DMSO to the tube containing the **Synta66** powder.<sup>[1]</sup>
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (If Necessary): If precipitation or incomplete dissolution is observed, sonicate the solution in a water bath for 5-10 minutes.<sup>[1]</sup> Gentle warming can also aid dissolution.
- Verification: Ensure the solution is clear and free of any visible particulates before proceeding.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile, amber microcentrifuge tubes or clear tubes wrapped in foil.<sup>[1][4]</sup>

### 2.3 Workflow for Stock Solution Preparation



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Workflow for preparing **Synta66** stock solution.

## Storage and Stability

Proper storage is crucial to maintain the activity of the **Synta66** stock solution.

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[1]
+4°C	2 years	[1]	
DMSO Solution	-20°C	1 year	[1]
-80°C	2 years	[1][2]	

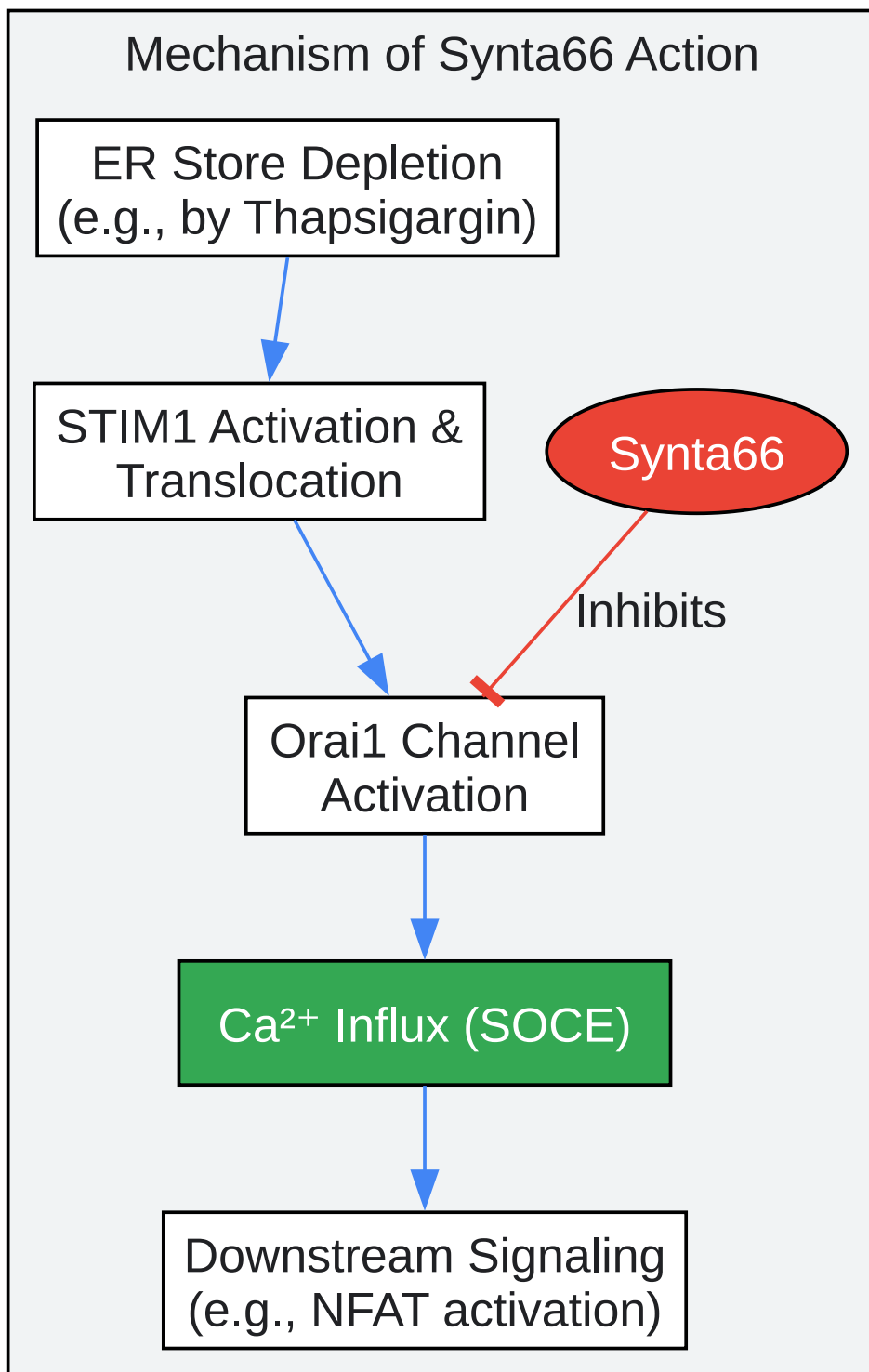
Recommendations:

- Store aliquots in tightly sealed vials at -80°C for long-term stability.[1][2]
- Protect solutions from light.
- Avoid more than one or two freeze-thaw cycles.[1]

## Application: Inhibition of Store-Operated Calcium Entry (SOCE)

**Synta66** functions by directly blocking the Orai1 channel pore, thereby inhibiting the influx of extracellular  $\text{Ca}^{2+}$  that occurs following the depletion of endoplasmic reticulum (ER)  $\text{Ca}^{2+}$  stores.[2][5] This process, known as SOCE, is initiated by the STIM1 protein, which senses ER  $\text{Ca}^{2+}$  levels and activates Orai1 channels at the plasma membrane upon store depletion.

### 4.1 Simplified SOCE Signaling Pathway



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**Synta66** inhibits the Orai1 channel, blocking SOCE.

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- To cite this document: BenchChem. [Application Note: Preparation of Synta66 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662435#preparing-synta66-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b1662435#preparing-synta66-stock-solution-in-dmsol)

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